

thermal stability of terbium oxalate crystals

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Diterbium trioxalate

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Thermal Decomposition Data

The table below summarizes key experimental data on the thermal decomposition of terbium compounds to their oxides, primarily from studies on terbium acetate [1] and terbium oxalate nanocrystals [2]:

Precursor Compound	Final Product	Key Temperature Ranges / Events	Experimental Techniques Used
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| Terbium Acetate Tetrahydrate (TbAc) [1] | Terbium Oxide (Tb₄O₇) | • **Dehydration:** Below 150°C (removal of ~4 H₂O molecules) [1] • **Acetate Decomposition:** ~300–550°C [1] • **Tb₄O₇ Formation:** Stable after ~550°C [1] | TGA, DTA, *in situ* Electrical Conductivity, XRD, IR, SEM, N₂ Adsorption [1] | | Terbium Oxalate Decahydrate Nanocrystals [2] | Terbium Oxide (Tb₄O₇) | • **Dehydration:** ~50–200°C [2] • **Oxalate Decomposition:** ~200–400°C [2] • **Tb₄O₇ Formation:** Stable after ~400°C [2] | TGA, XRD, FT-IR, SEM, EDX, Photoluminescence [2] |

Detailed Experimental Protocols

Here are the methodologies for the key experiments cited above:

1. Thermal Analysis of Terbium Acetate to Oxide [1]

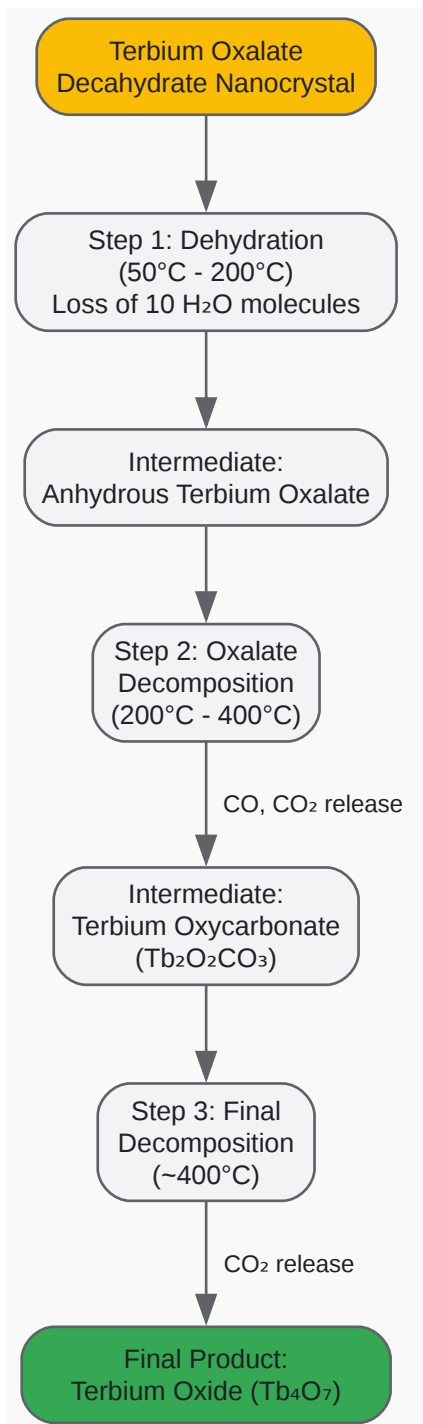
- **Sample Preparation:** Terbium acetate tetrahydrate ($\text{Tb}(\text{CH}_3\text{COO})_3 \cdot 4\text{H}_2\text{O}$), 99.9% pure, was used as received.
- **Calcination:** The precursor salt was calcined in air at temperatures ranging from 150°C to 900°C for 3 hours. The calcination products are labeled as Tb-x, where x is the calcination temperature.
- **Instrumentation:**
 - **Simultaneous TGA/DTA:** Performed using a Shimadzu DT-60 thermal analyzer. The sample was heated in a platinum cell up to 900°C at a rate of 10°C/min in a dynamic air atmosphere.
 - ***In situ* Electrical Conductivity:** Measured using a specially designed cell for a powder sample, heated in air at a rate of 10°C/min.

2. Synthesis and Characterization of Terbium Oxalate Nanocrystals [2]

- **Synthesis Method:** A microwave-assisted co-precipitation technique was used.
 - **Reactants:** Terbium Chloride hexahydrate ($\text{TbCl}_3 \cdot 6\text{H}_2\text{O}$) and Oxalic acid dihydrate ($\text{C}_2\text{H}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$) were dissolved in Ethylene Glycol.
 - **Procedure:** The solutions were mixed and subjected to microwave irradiation for 10 minutes. The resulting precipitate was centrifuged, washed with ethanol, and dried at 70°C.
- **Thermal Characterization:**
 - **TGA:** A TGA analyzer was used, with the sample heated in a nitrogen atmosphere from room temperature to 800°C.

Thermal Decomposition Pathway

The following diagram illustrates the general thermal decomposition pathway for terbium oxalate, synthesized from the information available in the search results [1] [2]:



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General thermal decomposition pathway of terbium oxalate to terbium oxide.

Suggestions for Further Research

The searched literature focuses more on the optical properties and synthesis of terbium oxalate, with thermal stability often discussed as a secondary aspect in the context of creating oxide materials [3] [4] [2]. To build a more comprehensive guide, you might consider:

- **Consulting Specialized Databases:** Search directly in scientific databases for journals dedicated to **thermal analysis** (e.g., *Thermochimica Acta*, *Journal of Thermal Analysis and Calorimetry*) or **materials chemistry**.
- **Broadening Search Terms:** Use specific queries like "kinetics of terbium oxalate thermal decomposition," "activation energy of Tb₂(C₂O₄)₃ decomposition," or "high-temperature XRD of rare-earth oxalates."

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References

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